

N-Methyl-2-phenylacetamide: A Comprehensive Guide to its Solubility Characteristics

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Compound of Interest

Compound Name:	<i>N-Methyl-2-phenylacetamide</i>
CAS No.:	6830-82-6
Cat. No.:	B1293638

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This technical guide provides a detailed examination of the solubility of **N-Methyl-2-phenylacetamide**, a critical physicochemical property for its evaluation in drug development. Recognizing that a molecule's therapeutic potential can only be realized if it can be effectively delivered to its target, this document synthesizes foundational principles with actionable laboratory protocols to empower researchers in their formulation and development efforts.

The Imperative of Solubility in Drug Development

The journey of a drug molecule from administration to therapeutic action is fundamentally governed by its ability to dissolve. For oral dosage forms, the active pharmaceutical ingredient (API) must first dissolve in the gastrointestinal fluids to be absorbed into the bloodstream. Insufficient solubility is a primary contributor to poor bioavailability, leading to suboptimal drug exposure, high inter-patient variability, and potential therapeutic failure. A comprehensive understanding of a compound's solubility profile is therefore not merely a characterization step but a cornerstone of rational drug design and formulation strategy. This guide addresses the solubility of **N-Methyl-2-phenylacetamide**, providing the necessary data and methodologies to navigate this critical parameter.

Physicochemical Profile of N-Methyl-2-phenylacetamide

To understand the solubility of **N-Methyl-2-phenylacetamide**, one must first consider its fundamental physicochemical properties. These characteristics provide the mechanistic basis for its behavior in various solvent systems.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO	[1]
Molecular Weight	149.19 g/mol	[1]
Appearance	White to light beige crystalline powder	[2]
Melting Point	101 °C	[3]
pKa (Predicted)	Not available	
LogP (Predicted)	Not available	

Note: The absence of readily available experimental pKa and LogP values underscores the importance of their determination in early-stage development to build a comprehensive biopharmaceutical profile.

Solubility Profile of N-Methyl-2-phenylacetamide

Published quantitative solubility data for **N-Methyl-2-phenylacetamide** is limited. However, qualitative descriptions and data for analogous compounds provide valuable initial insights. The related compound N-phenylacetamide (Acetanilide) is slightly soluble in cold water but soluble in hot water and various organic solvents. This suggests that **N-Methyl-2-phenylacetamide**, with its similar structure, likely exhibits poor aqueous solubility at ambient temperatures.

Table of Qualitative Solubility:

Solvent	Solubility Description	Reference
Water (cold)	Slightly soluble / Poor aqueous solubility	[4]
Water (hot)	Soluble	
Ethanol	Soluble	
Acetone	Very soluble	
Chloroform	Soluble	
Diethyl Ether	Soluble	
Benzene	Soluble	

Given the qualitative nature of this data, precise and reproducible quantitative measurement is essential for any serious development program. The following protocol provides a robust framework for achieving this.

Experimental Protocol: Equilibrium Solubility Determination via the Shake-Flask Method

The gold standard for determining thermodynamic equilibrium solubility is the shake-flask method, as described in OECD Guideline 105.[5][6][7] This method is reliable for compounds with solubilities above 10 mg/L.[8] Its core principle is to establish a saturated solution in equilibrium with an excess of the solid drug, ensuring that the measured concentration represents the true solubility limit under the specified conditions.

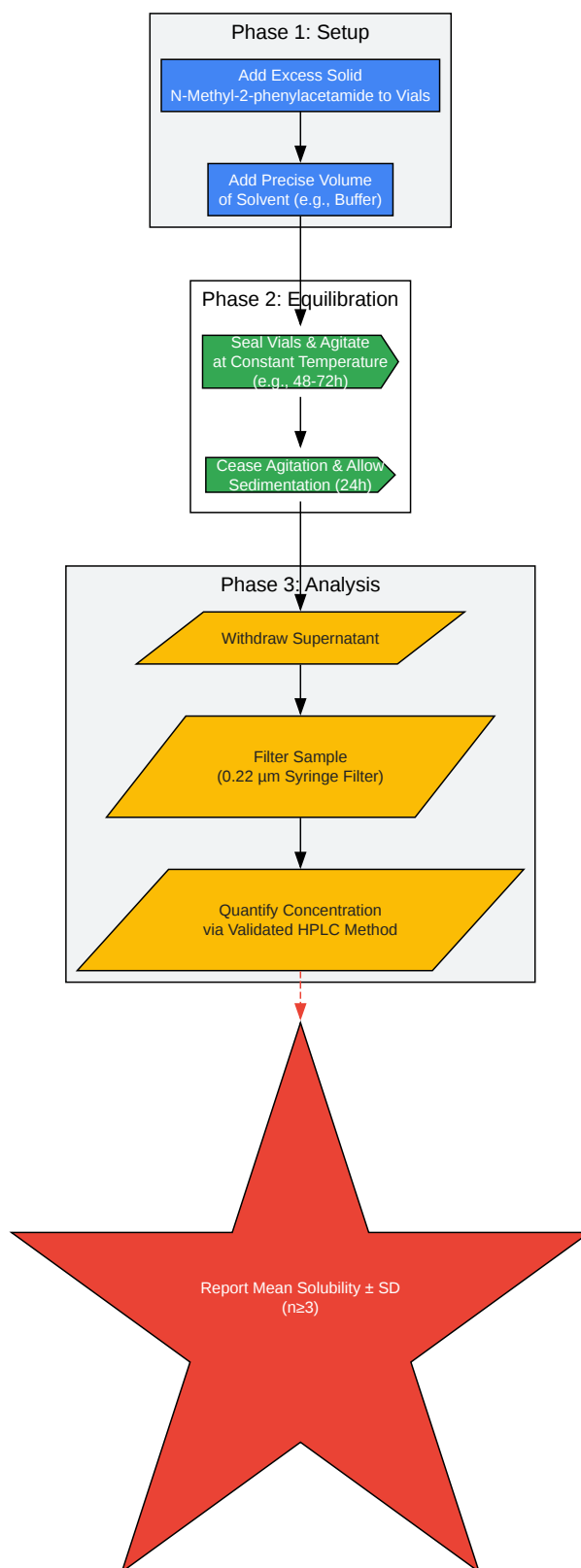
Rationale for Method Selection

The shake-flask method is chosen over kinetic solubility assays because it measures thermodynamic solubility. This value is a true representation of the equilibrium state and is critical for predicting in vivo dissolution under steady-state conditions, making it indispensable for late-stage preclinical and formulation development.

Detailed Step-by-Step Methodology

- Preparation: Add an excess amount of solid **N-Methyl-2-phenylacetamide** to several screw-capped, glass vials. The presence of undissolved solid at the end of the experiment is a critical quality control check.
- Solvent Addition: Add a precise volume of the desired solvent (e.g., purified water, pH 7.4 phosphate buffer) to each vial.
- Equilibration: Seal the vials tightly and place them in a temperature-controlled shaker or rotator (e.g., at 25°C and 37°C). Agitate the samples for a sufficient duration to reach equilibrium.
 - Expert Insight: A preliminary experiment is crucial to determine the time to equilibrium. Samples should be taken at various time points (e.g., 24, 48, and 72 hours). Equilibrium is confirmed when consecutive measurements yield statistically identical concentrations. For many compounds, 48-72 hours is sufficient.
- Phase Separation: After the agitation period, allow the vials to stand undisturbed at the same constant temperature for at least 24 hours to permit the excess solid to sediment.[8]
- Sampling and Filtration: Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately filter the sample through a low-binding syringe filter (e.g., 0.22 µm PVDF) into a clean vial.
 - Trustworthiness Check: The first few drops of the filtrate should be discarded to saturate any potential binding sites on the filter membrane, ensuring the collected sample is representative of the bulk solution.
- Quantification: Analyze the concentration of **N-Methyl-2-phenylacetamide** in the filtrate using a validated, stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection. Prepare a calibration curve using standards of known concentrations.
- Data Reporting: The experiment should be performed in at least triplicate. Report the mean solubility value along with the standard deviation.

Experimental Workflow Diagram



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Caption: Thermodynamic Solubility Determination via the Shake-Flask Method.

Key Factors Modulating Solubility

The solubility of **N-Methyl-2-phenylacetamide** is not an immutable constant. It is influenced by several key factors that must be considered during development.

- **pH:** For ionizable compounds, solubility is highly pH-dependent. As an amide, **N-Methyl-2-phenylacetamide** is a very weak base and is essentially neutral within the physiological pH range (1-8). Therefore, significant changes in its aqueous solubility due to pH are not expected, simplifying pH considerations for formulation.
- **Temperature:** The dissolution of most crystalline solids is an endothermic process, meaning solubility tends to increase with temperature. This is particularly relevant for manufacturing processes, such as crystallization, and for defining storage conditions. The solubility should be tested at relevant physiological (37°C) and room temperatures (20-25°C).
- **Co-solvents:** Given its probable low aqueous solubility, the use of co-solvents (e.g., ethanol, propylene glycol, PEG 400) is a viable strategy for developing liquid formulations or for solubilizing the compound for in vitro screening. Co-solvents work by reducing the polarity of the aqueous environment, thereby lowering the energy required to solvate the non-polar solute.
- **Solid State Properties:** The crystal form of the API can have a profound impact on its solubility. Amorphous forms are typically more soluble (but less stable) than their crystalline counterparts. Different crystalline polymorphs of the same compound can also exhibit different solubilities. Therefore, solid-state characterization is a critical parallel activity to solubility studies.

Conclusion and Strategic Recommendations

The available data suggests that **N-Methyl-2-phenylacetamide** is a poorly water-soluble compound, a common challenge in modern drug development. This guide provides the foundational knowledge and a robust, validated protocol to precisely quantify its thermodynamic solubility.

Strategic Recommendations for Researchers:

- Execute the Shake-Flask Protocol: Generate definitive, quantitative solubility data in pharmaceutically relevant media (e.g., water, simulated gastric fluid, simulated intestinal fluid).
- Determine Key Physicochemical Parameters: Experimentally measure the LogP and pKa to build a complete biopharmaceutical profile and enable predictive modeling.
- Investigate Solubilization Techniques: Systematically screen various formulation strategies, including co-solvents, surfactants, and complexing agents (e.g., cyclodextrins), to identify viable paths for enhancing solubility.
- Characterize the Solid State: Perform polymorph screening and characterization to ensure the most stable and appropriate solid form is used for development.

By systematically addressing these areas, drug development professionals can overcome the challenges posed by poor solubility and unlock the full therapeutic potential of **N-Methyl-2-phenylacetamide**.

References

- Phytosafe. (n.d.). OECD 105. Retrieved from [\[Link\]](#)
- OECD. (1995). Test No. 105: Water Solubility. OECD Guidelines for the Testing of Chemicals, Section 1. OECD Publishing, Paris. Retrieved from [\[Link\]](#)
- OECD. (n.d.). Test No. 105: Water Solubility. Retrieved from [\[Link\]](#)
- Asilomar Bio, Inc. (2018). MALTOL LACTONE: DETERMINATION OF WATER SOLUBILITY USING THE SHAKE FLASK METHOD U.S. EPA Product Properties Test Guidelines OPPTS. Regulations.gov. Retrieved from [\[Link\]](#)
- FILAB. (n.d.). Solubility testing in accordance with the OECD 105. Retrieved from [\[Link\]](#)
- Orchid Chemical Supplies Ltd. (n.d.). CAS#579-10-2 | N-methyl-N-phenylacetamide. Retrieved from [\[Link\]](#)
- Chemsrvc. (2025). 2-Phenylacetamide | CAS#:103-81-1. Retrieved from [\[Link\]](#)

- ChemBK. (n.d.). N-Phenylacetamide. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 10877451, N-methyl-2-oxo-2-phenylacetamide. Retrieved from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 81274, **N-Methyl-2-phenylacetamide**. Retrieved from [[Link](#)]
- ChemSynthesis. (2025). N-phenylacetamide - 103-84-4, C₈H₉NO, density, melting point, boiling point, structural formula, synthesis. Retrieved from [[Link](#)]
- Cheméo. (n.d.). Chemical Properties of N-Hydroxymethyl-2-phenylacetamide (CAS 6291-06-1). Retrieved from [[Link](#)]
- Stenutz, R. (n.d.). N-phenylacetamide. Retrieved from [[Link](#)]
- Human Metabolome Database. (2023). Showing metabocard for 2-Phenylacetamide (HMDB0010715). Retrieved from [[Link](#)]

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Sources

- 1. N-Methyl-2-phenylacetamide | C₉H₁₁NO | CID 81274 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. guidechem.com [guidechem.com]
- 3. China Custom CAS#579-10-2 | N-methyl-N-phenylacetamide Manufacturers Suppliers Factory [orchid-chem.com]
- 4. N-methyl-2-oxo-2-phenylacetamide|CAS 83490-71-5 [benchchem.com]
- 5. oecd.org [oecd.org]
- 6. oecd.org [oecd.org]
- 7. filab.fr [filab.fr]

- [8. downloads.regulations.gov \[downloads.regulations.gov\]](https://downloads.regulations.gov)
- To cite this document: BenchChem. [N-Methyl-2-phenylacetamide: A Comprehensive Guide to its Solubility Characteristics]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1293638/docs#n-methyl-2-phenylacetamide-a-comprehensive-guide-to-its-solubility-characteristics>]

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